

Personal protective equipment for handling Mw-150

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Compound of Interest

Compound Name: Mw-150

Cat. No.: B3025696

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Essential Safety and Handling Guide for Mw-150

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, use, and disposal of **Mw-150**, a p38 α MAPK inhibitor.

This document provides critical safety and logistical information for the laboratory use of **Mw-150** (CAS No.: 1628502-91-9), a selective, CNS penetrant, and orally active inhibitor of p38 α MAPK. Adherence to these guidelines is essential to ensure personal safety and maintain a secure research environment.

Immediate Safety Information

Mw-150 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Direct contact should be avoided, and all handling must be performed in a designated and properly ventilated area.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure risk. The following table summarizes the required PPE for handling **Mw-150** in solid and solution forms.

PPE Component	Specification	Purpose
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from splashes and airborne particles.
Hand Protection	Nitrile or neoprene gloves.	Provides a barrier against skin contact. Regularly inspect gloves for any signs of degradation or puncture.
Body Protection	A lab coat or chemical-resistant apron.	Protects against spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. A respirator may be required for handling large quantities or when generating aerosols.	Prevents inhalation of the compound.

First Aid Measures

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area thoroughly with soap and water. Seek medical attention if irritation persists.
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Operational and Disposal Plans

Handling and Storage

- **Handling:** Avoid creating dust or aerosols. All weighing and solution preparation should be conducted in a chemical fume hood. Do not eat, drink, or smoke in areas where **Mw-150** is handled. Wash hands thoroughly after handling.^[1]
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents. For long-term storage, refer to the manufacturer's recommendations, which are typically -20°C for the solid form and -80°C when in solution.^[1]

Disposal Plan

Dispose of **Mw-150** and any contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

Experimental Protocols

The following is a representative protocol for an in vitro kinase assay using **Mw-150** to assess its inhibitory effect on p38α MAPK.

In Vitro p38α MAPK Kinase Assay

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **Mw-150** for p38α MAPK.

Materials:

- Recombinant active p38α MAPK enzyme
- Kinase buffer (e.g., 25 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 0.1 mg/mL BSA, 2 mM DTT)
- Substrate (e.g., ATF2)
- ATP
- **Mw-150** stock solution (in DMSO)

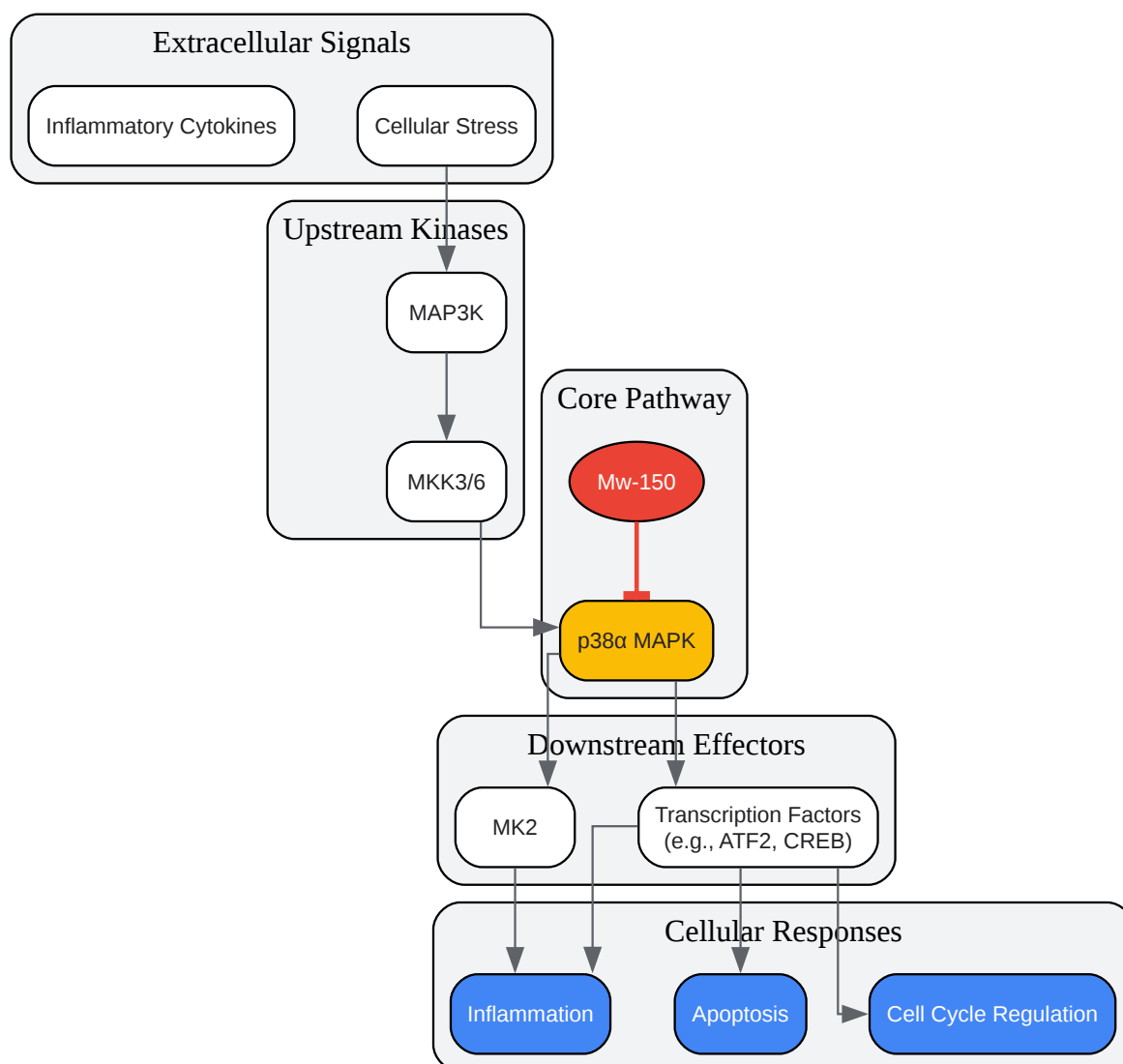
- ADP-Glo™ Kinase Assay kit (or similar)
- 384-well plates
- Plate reader capable of luminescence detection

Procedure:

- Compound Preparation: Prepare a serial dilution of **Mw-150** in DMSO. A typical starting concentration might be 10 mM.
- Reaction Setup:
 - Add 1 µL of the diluted **Mw-150** or DMSO (vehicle control) to the wells of a 384-well plate.
 - Add 2 µL of p38α MAPK enzyme in kinase buffer to each well.
 - Add 2 µL of a mixture of the substrate (ATF2) and ATP in kinase buffer to initiate the reaction.
- Incubation: Incubate the plate at room temperature for 60 minutes.
- Detection:
 - Add 5 µL of ADP-Glo™ Reagent to each well and incubate for 40 minutes at room temperature to stop the kinase reaction and deplete the remaining ATP.
 - Add 10 µL of Kinase Detection Reagent to each well and incubate for 30 minutes at room temperature to convert the generated ADP to ATP and produce a luminescent signal.
- Data Acquisition: Measure the luminescence using a plate reader.
- Data Analysis: Calculate the percent inhibition for each concentration of **Mw-150** relative to the DMSO control. Plot the percent inhibition against the logarithm of the **Mw-150** concentration and fit the data to a dose-response curve to determine the IC50 value.

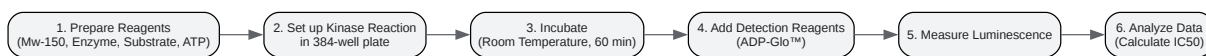
Signaling Pathway and Experimental Workflow

Mw-150 is a potent inhibitor of p38 α MAPK, a key kinase in a signaling cascade that responds to inflammatory cytokines and cellular stress. The p38 MAPK pathway is involved in a variety of cellular processes, including inflammation, apoptosis, and cell differentiation.[1][2]



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Caption: The p38 MAPK signaling pathway and the inhibitory action of **Mw-150**.



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Caption: A typical experimental workflow for an in vitro kinase assay with **Mw-150**.

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References

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